

Technical Guide: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

Cat. No.: B1268165

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **6-(2,2,2-Trifluoroethoxy)pyridin-3-amine**, including its molecular weight, synthesis, and key analytical data. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Core Quantitative Data

A summary of the key quantitative data for **6-(2,2,2-Trifluoroethoxy)pyridin-3-amine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₇ F ₃ N ₂ O	[1]
Molecular Weight	192.14 g/mol	
Monoisotopic Mass	192.05104 Da	[1]
Appearance	Colorless to light yellow liquid	[2]
Predicted XlogP	1.6	[1]
Mass Spectrometry (m/z)	193.1 [M+H] ⁺	[3]
Purity (HPLC)	97.65%	[2]

Molecular Weight Calculation:

The molecular weight is calculated based on the molecular formula (C₇H₇F₃N₂O) and the atomic weights of its constituent elements:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Fluorine (F): 18.998 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

Calculation: (7 * 12.011) + (7 * 1.008) + (3 * 18.998) + (2 * 14.007) + (1 * 15.999) = 192.14 g/mol

Experimental Protocols

Synthesis of 6-(2,2,2-trifluoroethoxy)pyridin-3-amine[3]

A detailed experimental protocol for the synthesis of **6-(2,2,2-trifluoroethoxy)pyridin-3-amine** is outlined below.

Step 1: Synthesis of 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine

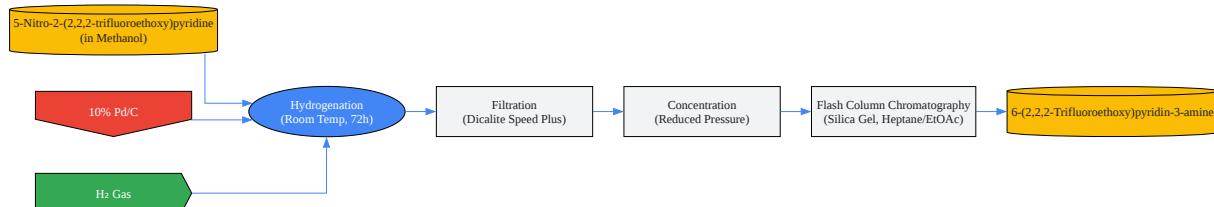
This protocol assumes the starting material, 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine, is obtained from a previous step (Example 108 Step 1 as cited in the source).[\[3\]](#)

Step 2: Synthesis of 6-(2,2,2-trifluoroethoxy)-3-pyridinamine[\[3\]](#)

- **Dissolution:** Dissolve 20.5 g of 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine in 160 mL of methanol.
- **Catalyst Addition:** Add 1.96 g of 10% Palladium on activated carbon catalyst to the solution.
- **Hydrogenation:** Pass hydrogen gas through the solution at room temperature. The reaction mixture is then stirred under a hydrogen atmosphere for 72 hours.
- **Filtration:** Upon completion of the reaction, filter the mixture using Dicalite Speed Plus. Wash the filter cake with ethyl acetate.
- **Concentration:** Concentrate the filtrate under reduced pressure to remove the solvent.
- **Purification:** Purify the resulting residue by flash column chromatography using silica gel as the stationary phase and a heptane/ethyl acetate gradient elution. This affords 16.49 g (91% yield) of 6-(2,2,2-trifluoroethoxy)-3-pyridinamine as a brown liquid.[\[3\]](#)

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **6-(2,2,2-trifluoroethoxy)pyridin-3-amine**.

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **6-(2,2,2-trifluoroethoxy)pyridin-3-amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 6-(2,2,2-trifluoroethoxy)pyridin-3-amine (C7H7F3N2O) [pubchemlite.lcsb.uni.lu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268165#6-2-2-2-trifluoroethoxy-pyridin-3-amine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com